

Essential Safety and Operational Guide for Handling 2-Bromoethyl heptanoate

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Compound of Interest

Compound Name: 2-Bromoethyl heptanoate

Cat. No.: B15491770

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2-Bromoethyl heptanoate** (CAS 5333-88-0), also known as Ethyl 2-bromoheptanoate. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

2-Bromoethyl heptanoate is a hazardous substance requiring careful handling. The primary hazards are summarized in the table below.

Hazard Class	GHS Hazard Statement
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Irritation	H314: Causes severe skin burns and eye damage[1]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation[1]

Signal Word: Danger[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromoethyl heptanoate** is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₇ BrO ₂ [1]
Molecular Weight	237.13 g/mol [1]
Appearance	Liquid
Density	1.211 g/mL at 25 °C[1]
Boiling Point	50 °C @ 0.4 Torr[1]
Flash Point	220 °F (104.4 °C)[1]

Personal Protective Equipment (PPE) and Handling Procedures

Strict adherence to the following PPE and handling protocols is mandatory to minimize exposure and ensure a safe working environment.

Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes that can cause severe eye damage. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and additional protective clothing as needed.	To prevent skin contact which can cause severe burns. [1]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge is necessary.	To avoid inhalation of vapors which may cause respiratory irritation. [1]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Don all required PPE before entering the handling area.
- Handling:
 - Conduct all work with **2-Bromoethyl heptanoate** inside a chemical fume hood to minimize vapor inhalation.[\[1\]](#)
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Use non-sparking tools to prevent ignition.[\[1\]](#)
 - Wash hands thoroughly after handling the substance.[\[1\]](#)

- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Keep containers tightly closed when not in use.[\[1\]](#)
 - Store in a locked-up area.[\[1\]](#)

Emergency Procedures and Disposal Plan

Immediate and appropriate response to spills, exposure, and waste disposal is crucial.

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash contaminated clothing before reuse. Seek immediate medical attention. [1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [1]

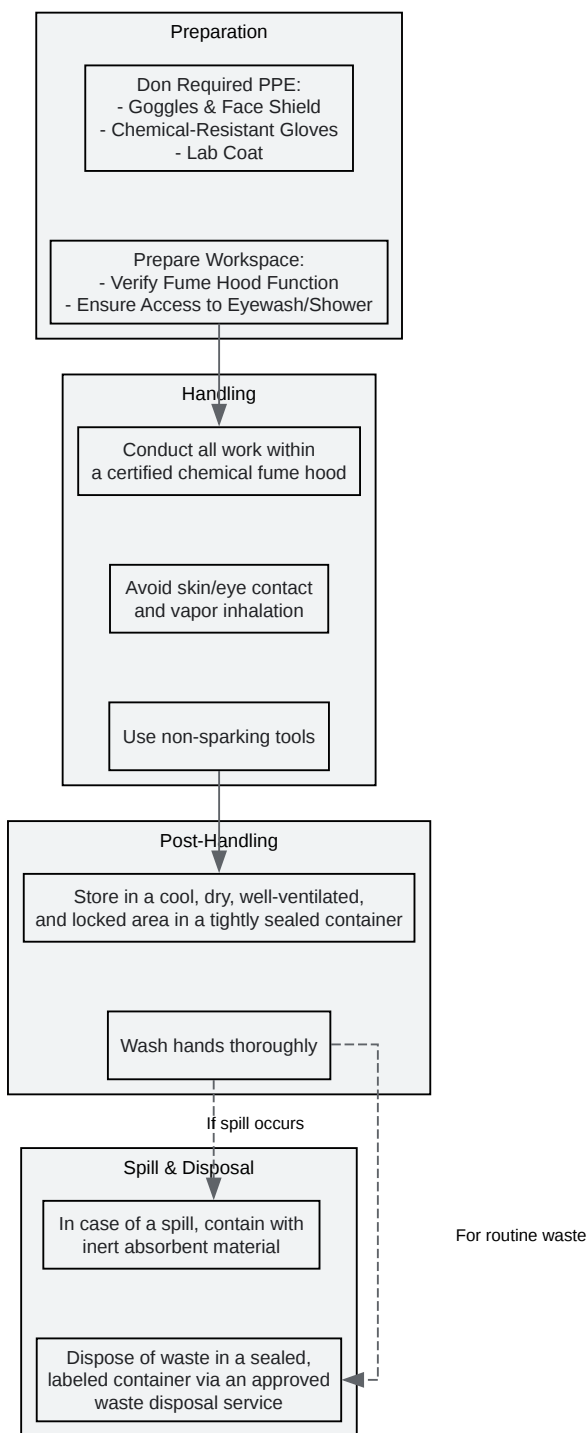
Spill and Disposal Protocol

- Spill Containment:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.

- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)
 - Do not allow the chemical to enter drains.

Workflow for Handling 2-Bromoethyl heptanoate

Workflow for Safe Handling of 2-Bromoethyl heptanoate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Bromoethyl heptanoate**.

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References

- 1. echemi.com [echemi.com]
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